

# Technical Brief: 2-(4-Methylphenoxy)pyridine-3-carbonyl chloride

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## Compound of Interest

**Compound Name:** 2-(4-Methylphenoxy)pyridine-3-carbonyl chloride

**Cat. No.:** B066686

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CAS Number: 175135-79-2

Synonyms: 2-(p-Tolyloxy)nicotinoyl chloride

This document provides a concise technical overview of **2-(4-Methylphenoxy)pyridine-3-carbonyl chloride**, addressing its chemical identity and the context of its precursor, 2-(4-Methylphenoxy)nicotinic acid. Due to the limited availability of in-depth public data, this guide focuses on foundational information and general methodologies.

## Compound Identification and Properties

Quantitative data for **2-(4-Methylphenoxy)pyridine-3-carbonyl chloride** is not extensively reported in publicly accessible literature. The table below summarizes key information for its precursor, 2-(4-Methylphenoxy)nicotinic acid, which serves as a crucial starting material for the synthesis of the target compound.

Property	Value	Reference Compound
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>3</sub>	2-(4-Methylphenoxy)nicotinic acid
Molecular Weight	229.235 g/mol	2-(4-Methylphenoxy)nicotinic acid
CAS Number	54629-15-1	2-(4-Methylphenoxy)nicotinic acid

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(4-Methylphenoxy)pyridine-3-carbonyl chloride** are not readily available. However, the conversion of a carboxylic acid to an acyl chloride is a standard procedure in organic synthesis. The general protocol involves reacting the precursor carboxylic acid with a chlorinating agent.

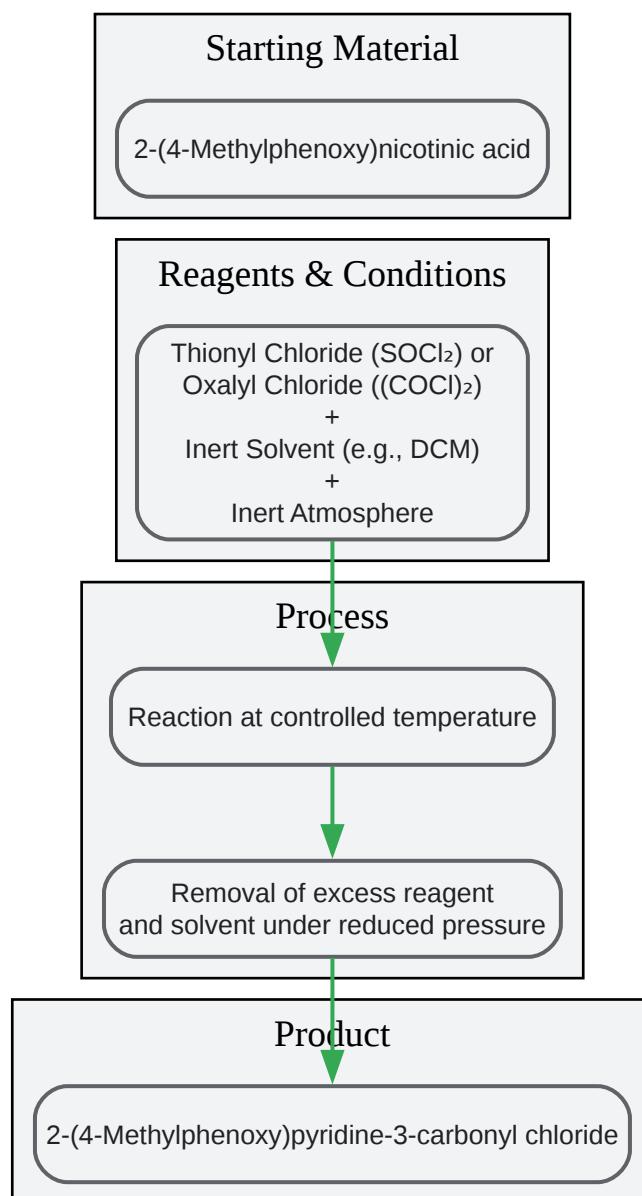
General Protocol for the Synthesis of Acyl Chlorides from Carboxylic Acids:

- Reagents and Solvents:
  - Precursor: 2-(4-Methylphenoxy)nicotinic acid
  - Chlorinating Agent: Thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride ((COCl)<sub>2</sub>) are commonly used.
  - Solvent: An inert, anhydrous solvent such as dichloromethane (DCM) or toluene is typically employed.
  - Catalyst: A catalytic amount of N,N-dimethylformamide (DMF) is often added when using oxalyl chloride.
- Procedure:
  - The precursor, 2-(4-Methylphenoxy)nicotinic acid, is dissolved or suspended in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).

- The chlorinating agent (e.g., thionyl chloride) is added dropwise to the reaction mixture, often at a controlled temperature (e.g., 0 °C to room temperature).
- The reaction is stirred until completion, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or the cessation of gas evolution.
- Upon completion, the excess chlorinating agent and solvent are removed under reduced pressure to yield the crude **2-(4-Methylphenoxy)pyridine-3-carbonyl chloride**.

- Purification:
  - The resulting acyl chloride may be used directly in subsequent reactions or purified, for example, by distillation under reduced pressure if thermally stable.

The following diagram illustrates the general workflow for this synthesis.



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